

safety data sheet for Phenanthrene-[U-13C]

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Compound of Interest

Compound Name: **Phenanthrene-[U-13C]**

Cat. No.: **B1146099**

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An In-Depth Technical Guide to the Safety Data Sheet for **Phenanthrene-[U-13C]**

Disclaimer: This document is a technical guide based on publicly available Safety Data Sheets (SDS) for phenanthrene. **Phenanthrene-[U-13C]** is a stable isotope-labeled version of phenanthrene. The stable, non-radioactive isotope ¹³C does not significantly alter the chemical or toxicological properties of the molecule. Therefore, the safety precautions for **Phenanthrene-[U-13C]** are considered identical to those for unlabeled phenanthrene. Researchers, scientists, and drug development professionals should always consult the specific SDS provided by the supplier before handling this chemical.

Hazard Identification

Phenanthrene is classified as a hazardous substance. The primary hazards are related to its potential for causing skin and eye irritation, being harmful if swallowed, and its environmental toxicity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is also identified as a potential carcinogen.[\[1\]](#)

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2][3][4]
Skin Irritation	2	H315: Causes skin irritation.[1][3][4]
Eye Irritation	2A	H319: Causes serious eye irritation.[1][4]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1]
Carcinogenicity	1B	H350: May cause cancer.[1]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.[1][4]
Hazardous to the aquatic environment, acute	1	H400: Very toxic to aquatic life.[4]
Hazardous to the aquatic environment, chronic	1	H410: Very toxic to aquatic life with long lasting effects.[2]

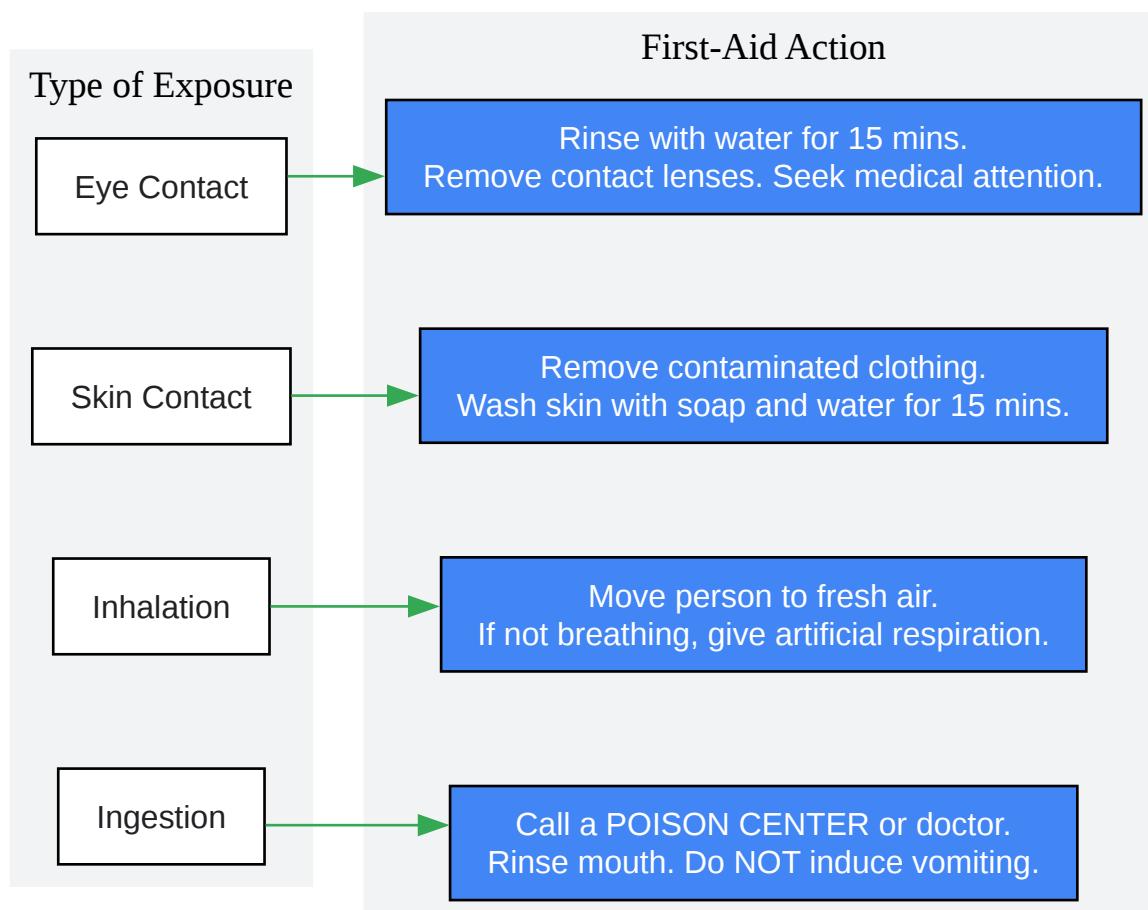
Label Elements:

- Pictograms: GHS07 (Exclamation Mark), GHS08 (Health Hazard), GHS09 (Environment)
- Signal Word: Danger[[1](#)] or Warning[[3](#)][[4](#)]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[4](#)]
 - P273: Avoid release to the environment.[[2](#)][[4](#)]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)][[3](#)]
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[[2](#)][[3](#)]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

First-Aid Measures

Immediate medical attention is required in case of exposure. The following flowchart outlines the recommended first-aid procedures.



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First-Aid Procedures for Phenanthrene Exposure.

- General Advice: Show the safety data sheet to the doctor in attendance.[2]
- If Inhaled: Move the person into fresh air. If breathing has stopped, provide artificial respiration.[4][5]

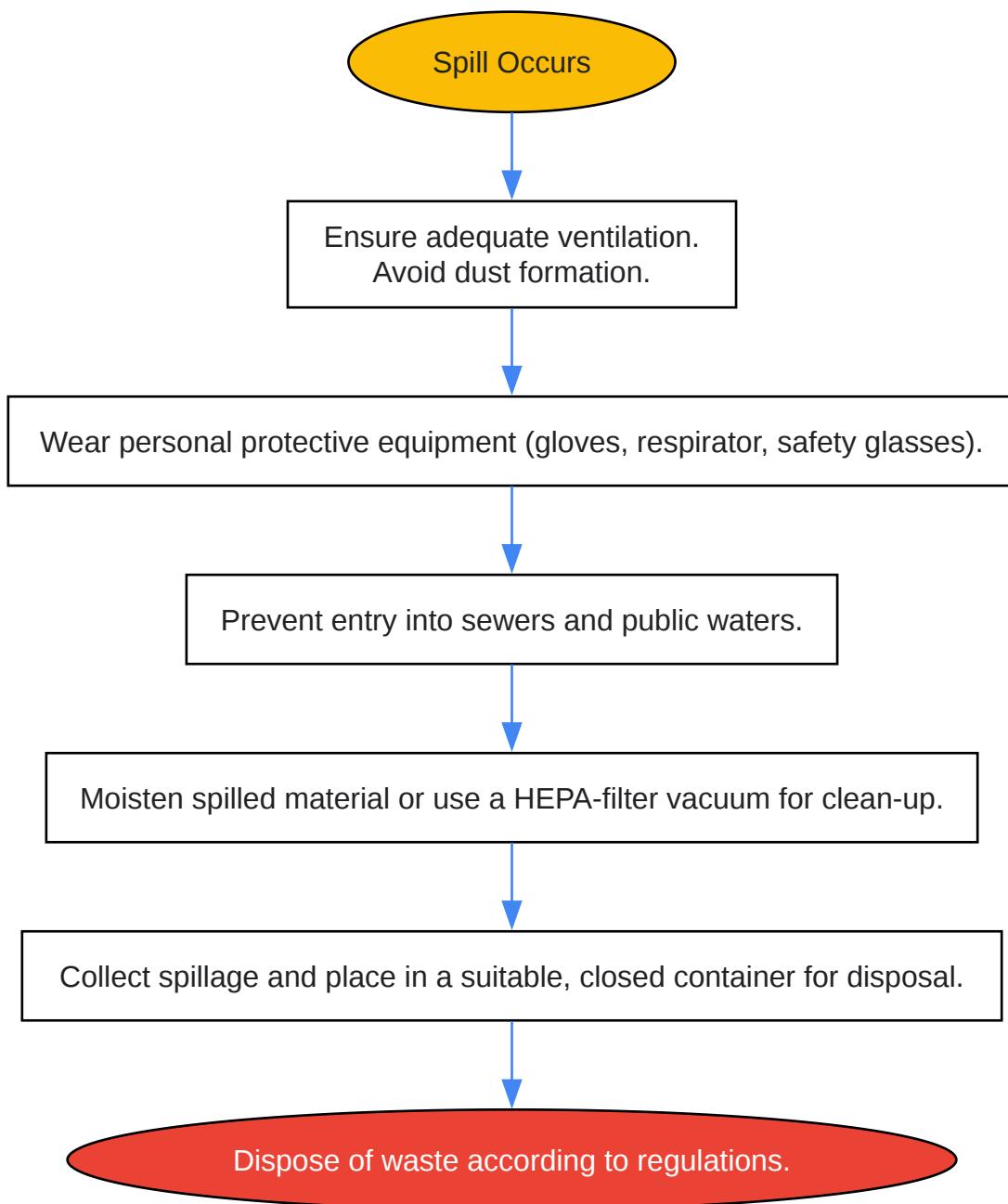
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes.[4][5] If skin irritation or a rash occurs, get medical advice.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and consult a physician.[4][5]
- If Swallowed: Call a poison center or doctor immediately if you feel unwell.[2][3] Rinse mouth with water.[2] Do not induce vomiting.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Special Hazards: Combustible material.[2] In the event of a fire, hazardous combustion gases or vapors may be produced.[2] Poisonous gases are produced in a fire.[5]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[2][6] Prevent fire extinguishing water from contaminating surface water or groundwater systems.[2]

Accidental Release Measures

The following workflow should be followed in the event of a spill.



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Workflow for Accidental Release Measures.

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing dust. Ensure adequate ventilation.[6][7]
- Environmental Precautions: Do not let the product enter drains.[2][7] Discharge into the environment must be avoided as it is very toxic to aquatic life.[2][6]

- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[4][6]

Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes and avoid the formation of dust and aerosols.[6][7] Provide appropriate exhaust ventilation at places where dust is formed.[4][6] Do not eat, drink or smoke when using this product.[2]
- Conditions for Safe Storage: Store in a cool, dry, and well-ventilated place.[5][6] Keep the container tightly closed.[5][6] Store away from oxidizing agents, heat, and light.[5]

Exposure Controls/Personal Protection

Exposure Limits:

Exposure limits are typically for coal tar pitch volatiles, which contain phenanthrene.[5]

Organization	Exposure Limit (8-hour TWA)
OSHA (PEL)	0.2 mg/m ³ (as the Benzene soluble fraction)[5]
NIOSH (REL)	0.1 mg/m ³ (as the Cyclohexane extractable fraction)[5]
ACGIH (TLV)	0.2 mg/m ³ (as the Benzene soluble aerosol)[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.[6]
- Skin Protection: Handle with gloves. Recommended materials include nitrile rubber (11-13 mil thickness) for normal use and butyl rubber (12-15 mil thickness) for direct contact or spill cleanup.[1] Wear protective clothing.
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-

P2 (EU EN 143) respirator cartridges.[4]

Physical and Chemical Properties

The physical and chemical properties of **Phenanthrene-[U-13C]** will be very similar to unlabeled phenanthrene, with a slight increase in molecular weight and density.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ (Unlabeled)
Molecular Weight	178.23 g/mol (Unlabeled)[4][7]
Appearance	Colorless to white crystalline solid.[5]
Odor	Faint aromatic odor.[5][8]
Melting Point	98 - 101 °C (208 - 213.8 °F)[1][7]
Boiling Point	332 - 340 °C (629.6 - 644 °F)[1][7]
Density	1.063 g/cm ³ at 20 °C (68 °F)[1]
Water Solubility	1.15 mg/L (Insoluble)[1][7]
Partition Coefficient	log Pow: 4.46[7]

Stability and Reactivity

- Reactivity: No dangerous reactions are known under normal conditions.[1]
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).
- Possibility of Hazardous Reactions: No dangerous reactions are known.[1]
- Conditions to Avoid: Heat, light, and sources of ignition.[5]
- Incompatible Materials: Strong oxidizing agents such as perchlorates, peroxides, permanganates, chlorates, nitrates, chlorine, bromine, and fluorine.[5]

- Hazardous Decomposition Products: No dangerous decomposition products are known under normal use.[\[1\]](#) Fire may produce carbon monoxide and carbon dioxide.[\[9\]](#)

Toxicological Information

The toxicological properties of the ¹³C-labeled compound are expected to be identical to the unlabeled compound.

Acute Toxicity:

Route	Species	Value
Oral	Mouse	LD50 = 700 mg/kg [3] [7]
Oral	Rat	LD50 = 1.8 g/kg [9]

- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[1\]](#)[\[4\]](#)
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[\[1\]](#)
- Carcinogenicity: May cause cancer.[\[1\]](#) The International Agency for Research on Cancer (IARC) has classified phenanthrene in Group 3: Not classifiable as to its carcinogenicity to humans, due to inadequate evidence in animals and no adequate data in humans.[\[10\]](#) However, some safety data sheets list it as a potential carcinogen.[\[1\]](#)
- Germ Cell Mutagenicity: Based on available data, the classification criteria are not met.[\[3\]](#)
- Reproductive Toxicity: Based on available data, the classification criteria are not met.[\[3\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

Experimental Protocols:

The provided safety data sheets cite toxicological data such as LD50 values but do not include detailed experimental protocols for these studies. The LD50 value for oral administration in mice (700 mg/kg) is a standard measure of acute toxicity, determined through studies where

groups of animals are administered increasing doses of the substance to determine the dose at which 50% of the test animals die.[3][7]

Ecological Information

Phenanthrene is highly toxic to aquatic life with long-lasting effects.[2]

Test	Species	Result	Duration
Toxicity to fish (LC50)	Lepomis macrochirus (Bluegill)	0.234 mg/l[2]	96 h
Toxicity to daphnia (EC50)	Daphnia magna (Water flea)	0.212 mg/l[2]	48 h
Bioaccumulative Potential			
Bioconcentration factor (BCF)	Pimephales promelas (fathead minnow)	5,100[2][7]	28 d

- Persistence and Degradability: No data available.[2]
- Mobility in Soil: No data available.[2]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[2] It is recommended to contact a licensed professional waste disposal service.[7] Do not allow the product to reach the sewage system, and do not dispose of it with household garbage.[11]

Transport Information

- DOT (US): UN number: 3077, Class: 9, Packing group: III. Proper shipping name: Environmentally hazardous substance, solid, n.o.s. (phenanthrene).[2]

Regulatory Information

Phenanthrene is subject to various international and national regulations. It is listed on multiple hazardous substance lists, including those from OSHA, ACGIH, DOT, NIOSH, NTP, and EPA.

[5]

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